

Application Note & Synthesis Protocols: 4-Formylcinnamic Acid

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Compound of Interest

Compound Name: 4-Formylcinnamic acid

CAS No.: 23359-08-2

Cat. No.: B1233681

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Abstract

4-Formylcinnamic acid (4-FCA) is a versatile bifunctional molecule of significant interest in medicinal chemistry, materials science, and synthetic organic chemistry. Its structure, incorporating both a carboxylic acid and an aldehyde, makes it a valuable synthon for the construction of complex molecular architectures, including pharmaceutical intermediates, fluorescent probes, and specialized polymers.[1] This document provides an in-depth guide to the synthesis of **4-formylcinnamic acid**, presenting three distinct and reliable protocols. Each method is detailed with step-by-step instructions, mechanistic insights, and expert commentary to ensure reproducibility and success. The protocols covered are the Palladium-Catalyzed Heck Reaction, the Chemoselective Wittig Reaction, and the Direct Oxidation of 4-Methylcinnamic Acid.

Introduction: The Utility of a Bifunctional Building Block

4-Formylcinnamic acid serves as a critical linker and building block. The cinnamic acid moiety provides a rigid, conjugated backbone, while the terminal carboxylic acid and para-aldehyde

groups offer orthogonal handles for subsequent chemical modifications. The aldehyde can undergo reactions such as reductive amination, condensation, and further olefination, whereas the carboxylic acid is amenable to esterification or amidation.[2] This dual reactivity is leveraged in the development of:

- Pharmaceuticals: As a precursor for drugs targeting inflammation and cancer.[1]
- Organic Materials: For the synthesis of liquid crystals and polymers with unique photochemical properties.[1]
- Fluorescent Dyes: Acting as a core scaffold for advanced imaging agents.

Choosing the appropriate synthetic route to 4-FCA depends on factors such as starting material availability, required scale, and laboratory capabilities. This guide aims to equip researchers with the knowledge to select and execute the most suitable protocol for their specific needs.

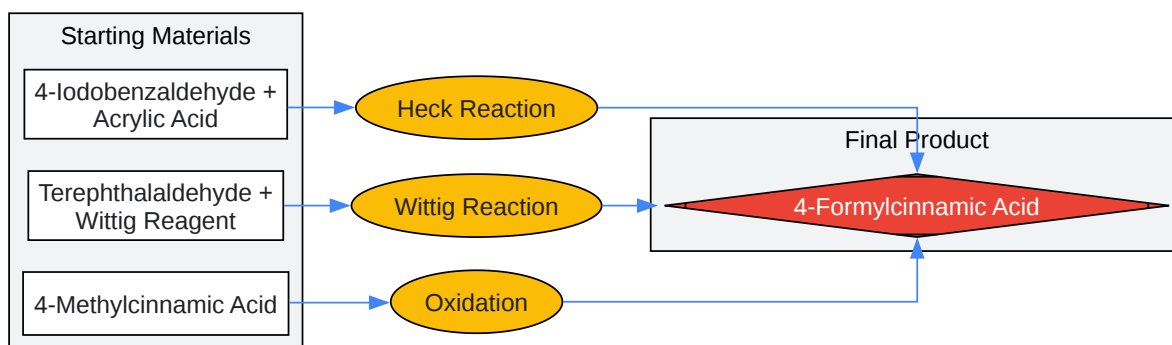
Physicochemical & Spectroscopic Data

A summary of the key properties of **4-formylcinnamic acid** is presented below. This data is crucial for its identification and purity assessment during and after synthesis.

Property	Value	Reference(s)
IUPAC Name	(2E)-3-(4-formylphenyl)prop-2-enoic acid	[3][4]
CAS Number	23359-08-2	[3]
Molecular Formula	C ₁₀ H ₈ O ₃	[3][5]
Molar Mass	176.17 g/mol	
Appearance	Light yellow to beige crystalline powder	[3][4]
Melting Point	250-255 °C	[3][4]
Purity (Typical)	≥97.5% (Titration with NaOH)	[3][4]

Overview of Synthetic Strategies

Several robust methods exist for the synthesis of 4-FCA. This guide details three common approaches, each starting from a different commercially available precursor. The choice of method allows for flexibility based on reagent cost, availability, and reaction conditions.



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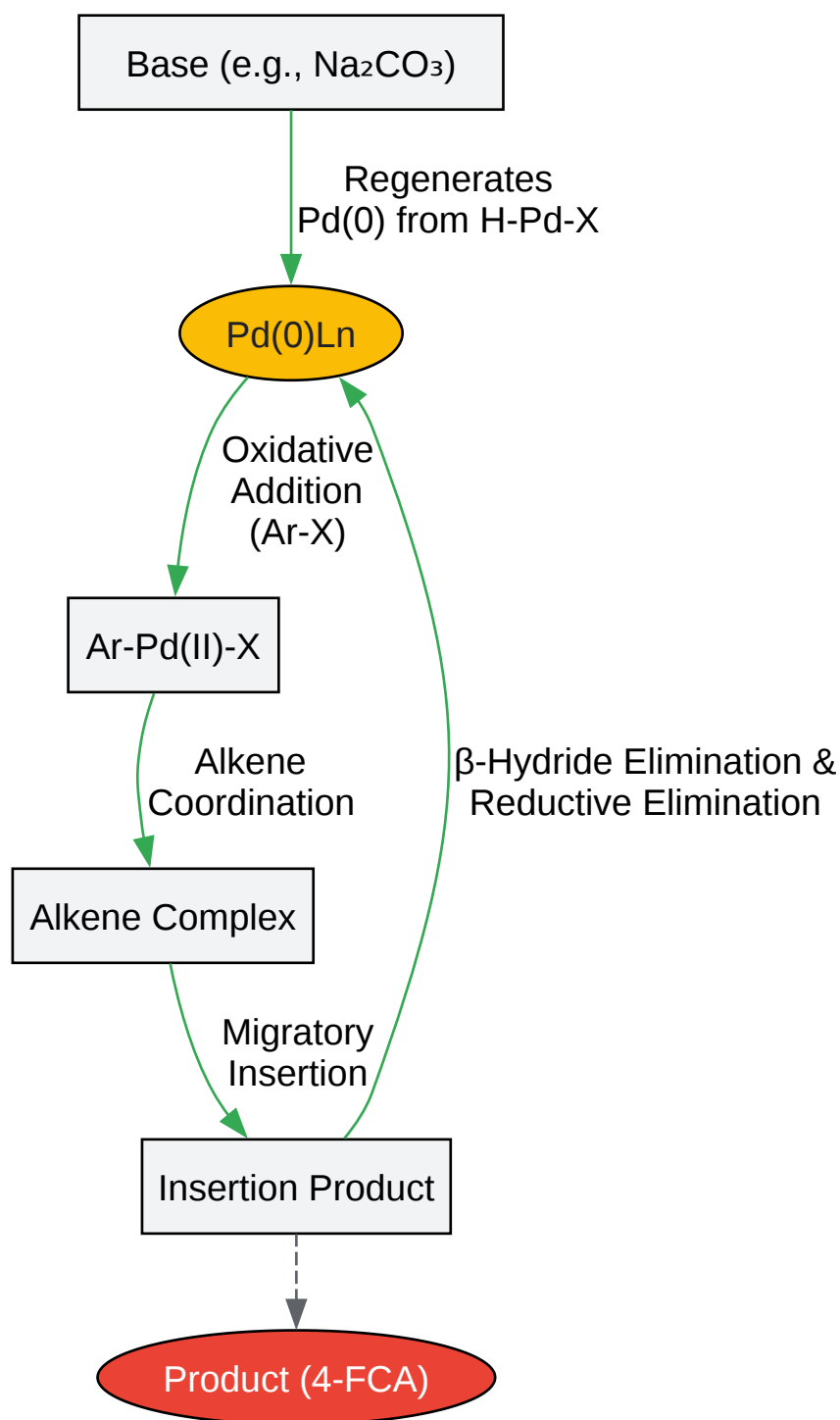
Caption: Key synthetic pathways to **4-Formylcinnamic acid**.

Protocol 1: Palladium-Catalyzed Heck Reaction

The Mizoroki-Heck reaction is a powerful method for forming carbon-carbon bonds by coupling an unsaturated halide with an alkene.^[6] This protocol details the synthesis of 4-FCA from 4-iodobenzaldehyde and acrylic acid, offering high stereoselectivity for the desired (E)-alkene.^[7]

Principle & Mechanism

The reaction is catalyzed by a palladium(0) species, which undergoes a catalytic cycle involving oxidative addition to the aryl halide, coordination and insertion of the alkene, and subsequent β -hydride elimination to yield the product and regenerate the catalyst.^[7]



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Caption: Simplified catalytic cycle for the Heck Reaction.

Materials and Reagents

- 4-Iodobenzaldehyde (98%)
- Acrylic acid (99%)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Sodium carbonate (Na_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc), reagent grade
- Hexanes, reagent grade
- Hydrochloric acid (HCl), 2 M solution
- Deionized water
- Magnesium sulfate (MgSO_4), anhydrous

Step-by-Step Protocol

- **Catalyst Preparation:** In a flame-dried 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add palladium(II) acetate (e.g., 0.05 mmol) and triphenylphosphine (e.g., 0.1 mmol).
- **Reaction Setup:** Add 4-iodobenzaldehyde (5.0 mmol, 1.16 g) and anhydrous sodium carbonate (15.0 mmol, 1.59 g).
- **Solvent and Reagent Addition:** Evacuate and backfill the flask with nitrogen three times. Add anhydrous DMF (50 mL) via syringe, followed by acrylic acid (7.5 mmol, 0.51 mL).
 - **Pro-Tip:** Using anhydrous DMF is crucial as water can affect catalyst activity. The base (Na_2CO_3) neutralizes the hydrohalic acid formed during the catalytic cycle, which is essential for catalyst regeneration.^{[8][9]}

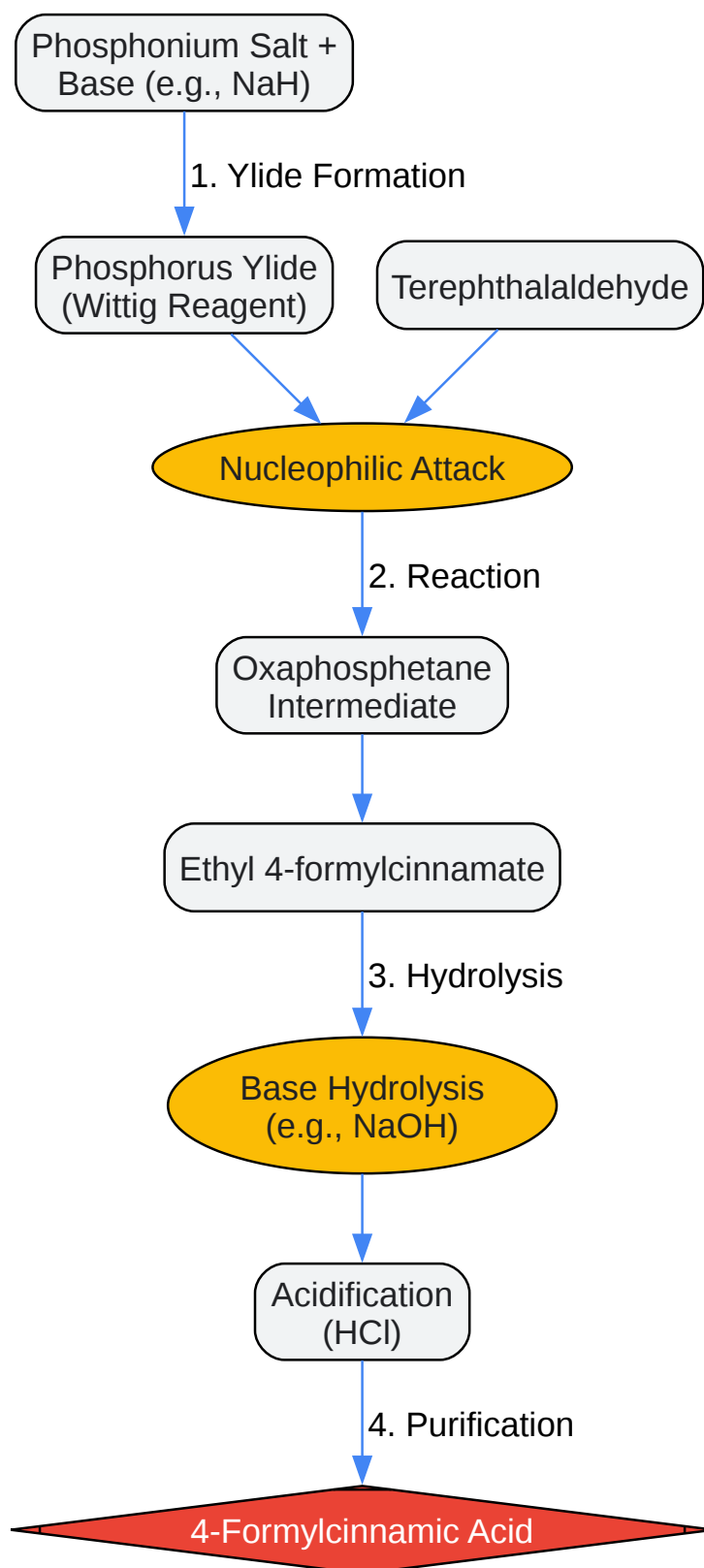
- **Reaction:** Heat the mixture to 100-110 °C with vigorous stirring under a nitrogen atmosphere. Monitor the reaction progress by Thin Layer Chromatography (TLC) (e.g., using a 7:3 hexanes:ethyl acetate mobile phase). The reaction is typically complete within 12-24 hours.
- **Work-up:** Cool the reaction mixture to room temperature. Pour the mixture into 200 mL of 2 M HCl (aq). This will protonate the carboxylate salt to precipitate the crude product.
- **Extraction:** Extract the aqueous mixture with ethyl acetate (3 x 100 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine (2 x 50 mL), dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to obtain the crude solid.
- **Purification:** The crude **4-formylcinnamic acid** can be purified by recrystallization from an ethanol/water mixture or by column chromatography on silica gel if significant impurities are present.[\[10\]](#)

Protocol 2: Chemoselective Wittig Reaction

The Wittig reaction is a cornerstone of organic synthesis for creating alkenes from carbonyl compounds and phosphonium ylides.[\[11\]](#)[\[12\]](#) This protocol uses terephthalaldehyde, where one aldehyde group reacts selectively with a stabilized phosphorus ylide to form the cinnamic acid backbone.

Principle & Causality

The reaction involves two stages: preparation of the Wittig reagent and its subsequent reaction with the aldehyde.[\[13\]](#) (Carbethoxymethyl)triphenylphosphonium bromide is deprotonated with a base to form the ylide. This ylide then attacks one aldehyde of terephthalaldehyde. Using a slight excess of the dialdehyde favors mono-addition. The resulting ester is then hydrolyzed to the carboxylic acid.



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Sources

- [1. myskinrecipes.com](https://myskinrecipes.com) [myskinrecipes.com]
- [2. BJOC - Recent advances in synthetic approaches for bioactive cinnamic acid derivatives](https://beilstein-journals.org) [beilstein-journals.org]
- [3. 4-Formylcinnamic acid, 98%, predominantly trans 5 g | Request for Quote](https://thermofisher.com) [thermofisher.com]
- [4. 4-Formylcinnamic acid, 98%, predominantly trans 5 g | Request for Quote](https://thermofisher.com) [thermofisher.com]
- [5. pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [6. Heck reaction - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [7. The Heck Reaction and Cinnamic Acid Synthesis by Heterogeneous Catalysis | Johnson Matthey Technology Review](https://technology.matthey.com) [technology.matthey.com]
- [8. gctlc.org](https://gctlc.org) [gctlc.org]
- [9. A Microscale Heck Reaction In Water](https://chemeducator.org) [chemeducator.org]
- [10. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [11. Wittig reaction - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [12. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [13. masterorganicchemistry.com](https://masterorganicchemistry.com) [masterorganicchemistry.com]
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